

Technical Support Center: Metabolic Engineering Strategies for Elymoclavine Production

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Compound of Interest

Compound Name: *Elymoclavine*

Cat. No.: *B1202758*

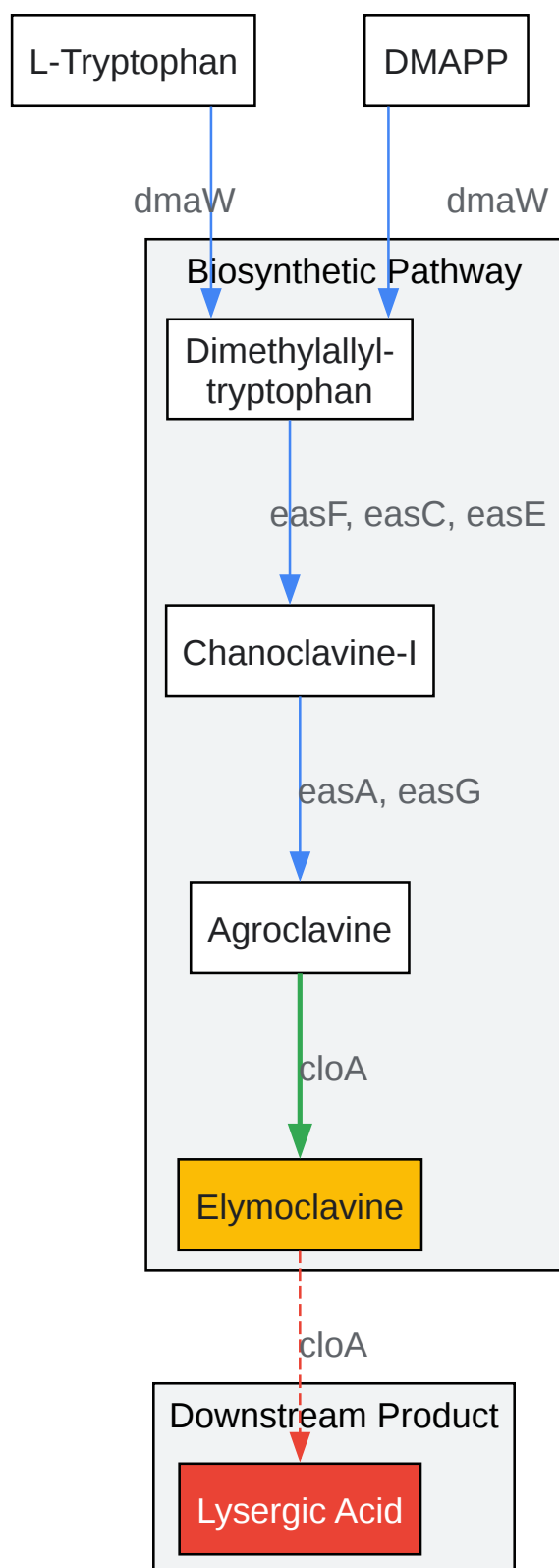
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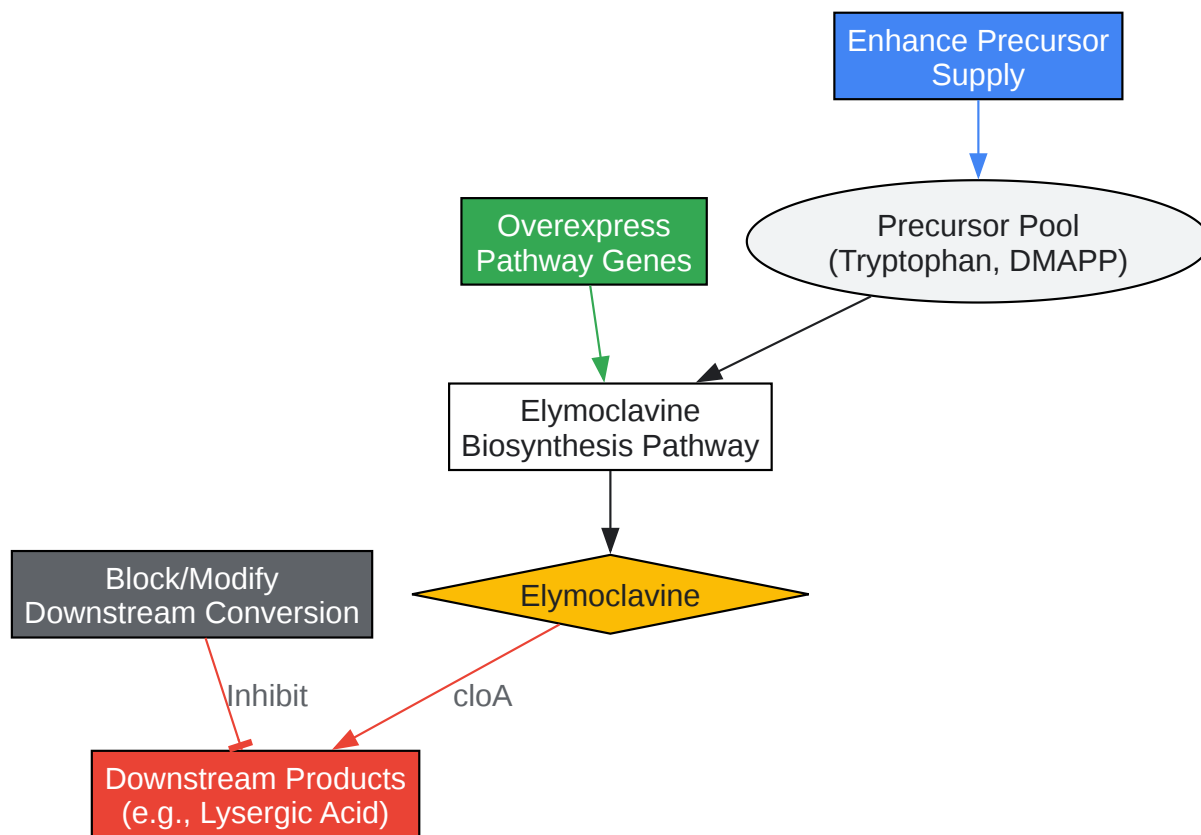
This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on increasing **elymoclavine** production through metabolic engineering. It includes frequently asked questions, troubleshooting guides for common experimental issues, and detailed protocols.

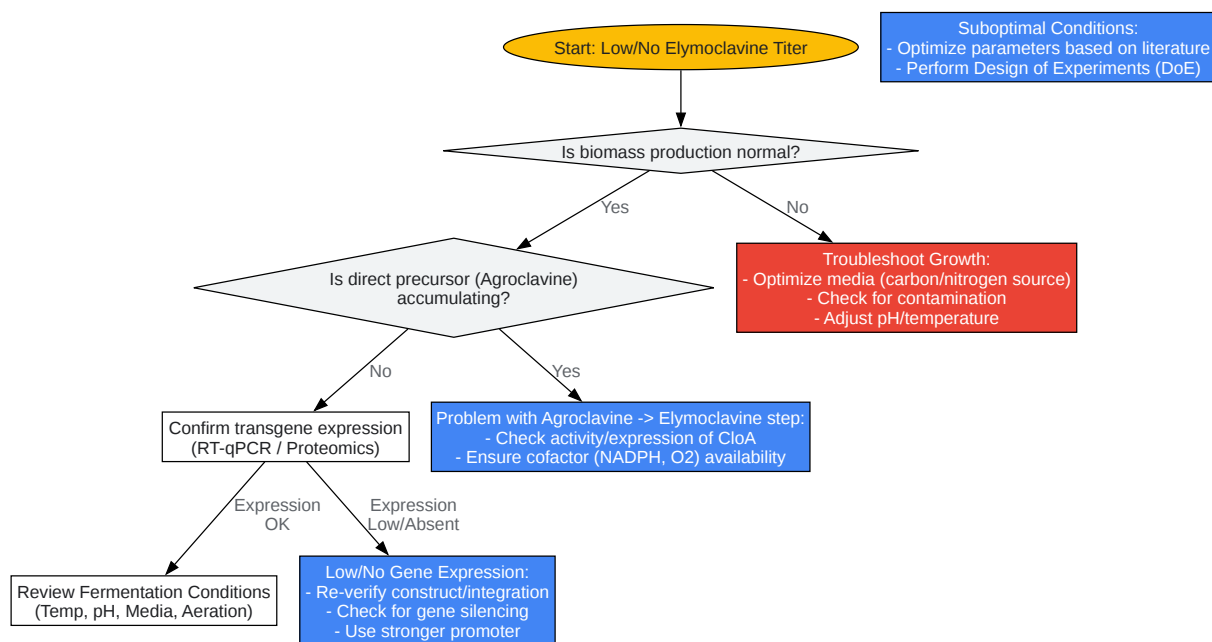
Frequently Asked Questions (FAQs)

Q1: What is the core biosynthetic pathway for elymoclavine?

A1: The biosynthesis of **elymoclavine** is a complex multi-step process originating from the primary metabolites L-tryptophan and dimethylallyl pyrophosphate (DMAPP). The pathway involves the construction of a tetracyclic ergoline ring system.^[1] Key enzymes, encoded by the *eas* (ergot alkaloid synthesis) gene cluster, catalyze the initial steps to form chanoclavine-I.^[2] This intermediate is then converted to agroclavine, the direct precursor to **elymoclavine**. The final oxidation of agroclavine to **elymoclavine** is catalyzed by clavine oxidase (CloA), a cytochrome P450 monooxygenase.^{[1][3][4][5]}







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References

- 1. Biosynthetic Pathways of Ergot Alkaloids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Genetics, Genomics and Evolution of Ergot Alkaloid Diversity | MDPI [mdpi.com]
- 3. Increasing lysergic acid levels for ergot alkaloid biosynthesis: Directing catalysis via the F-G loop of Clavine oxidases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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